

Essential Safety and Logistical Information for Handling LY2940094 Tartrate

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Compound of Interest

Compound Name: LY2940094 tartrate

Cat. No.: B15623468

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For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety protocols and logistical plans for the handling and disposal of **LY2940094 tartrate**, a potent nociceptin receptor (NOP) antagonist. Given the absence of a publicly available, specific Safety Data Sheet (SDS) for **LY2940094 tartrate**, this document is based on best practices for handling new, potent pharmaceutical compounds in a research environment. A thorough risk assessment should be conducted by qualified personnel before commencing any work.^{[1][2][3][4][5]}

Pre-Handling Risk Assessment

Before handling **LY2940094 tartrate**, a comprehensive risk assessment is mandatory.^{[1][2][3][4][5]} This should evaluate the compound's physical and chemical properties, potential hazards, and the specific procedures to be performed. As **LY2940094 tartrate** is a potent NOP receptor antagonist, its biological activity should be a primary consideration in the risk assessment.

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to minimize exposure. The required level of PPE depends on the quantity of the compound being handled, its physical form (e.g., solid powder, solution), and the specific laboratory procedure.

Table 1: Recommended Personal Protective Equipment for Handling **LY2940094 Tartrate**

Activity	Recommended PPE	Rationale
Weighing and Dispensing (as a powder)	- Full-face powered air-purifying respirator (PAPR) or a supplied-air respirator.- Disposable, solid-front lab coat with tight-fitting cuffs.- Double-gloving (e.g., two pairs of nitrile gloves).- Disposable sleeves.- Safety glasses or goggles (if not using a full-face respirator). [6]	High risk of aerosolization and inhalation of the potent powder. Full respiratory protection and double gloving provide enhanced protection against contamination.[6]
Solution Preparation	- Certified chemical fume hood or other ventilated enclosure.- Lab coat.- Safety glasses with side shields or chemical splash goggles.- Single pair of chemical-resistant gloves (e.g., nitrile).[6][7][8][9]	Reduced risk of aerosolization compared to handling powders, but there is a potential for splashes and spills.[6]
General Laboratory Operations (with dilute solutions)	- Lab coat.- Safety glasses with side shields.- Chemical-resistant gloves (e.g., nitrile). [7][8][9]	Standard laboratory practice to protect against incidental contact.

Experimental Protocols: Step-by-Step Handling Procedures

3.1. Preparation

- Review Safety Information: Before beginning any work, thoroughly review this guide and any other available safety information.[2]
- Prepare Work Area: Ensure that the chemical fume hood is certified and functioning correctly. Decontaminate the work surfaces and have a spill kit readily accessible.[6]

- Don Appropriate PPE: Select and put on the appropriate PPE as outlined in Table 1, based on the planned activity.[\[6\]](#)

3.2. Handling

- Weighing and Aliquoting: When handling the solid form of **LY2940094 tartrate**, conduct all weighing and aliquoting within a certified chemical fume hood or a powder containment hood to minimize the risk of inhalation.[\[6\]](#)
- Solution Preparation: Prepare solutions within a chemical fume hood. Add the solvent to the solid compound slowly to avoid splashing.
- Experimental Use: When using solutions of **LY2940094 tartrate**, handle them with care to prevent spills and splashes.

3.3. Post-Handling

- Decontamination: After handling, decontaminate all equipment and work surfaces with an appropriate cleaning solution.[\[10\]](#)
- Doffing PPE: Remove PPE in the correct sequence to avoid cross-contamination.
- Waste Segregation: Collect all contaminated materials, including disposable PPE, in designated, sealed hazardous waste containers.[\[6\]](#)

Disposal Plan

Proper disposal of **LY2940094 tartrate** and associated waste is crucial to protect human health and the environment.[\[11\]](#)

Table 2: Disposal Guidelines for **LY2940094 Tartrate** Waste

Waste Type	Disposal Procedure	Rationale
Unused Solid Compound	- Collect in a clearly labeled, sealed container.- Dispose of through a certified hazardous waste vendor.[12]	Prevents environmental contamination and ensures compliance with regulations.
Contaminated Labware (e.g., vials, pipette tips)	- Collect in a designated, puncture-resistant, and sealed container.- Label as "Hazardous Waste" with the name of the compound.[6]	Minimizes handling of contaminated items and ensures proper disposal.[6]
Contaminated PPE (e.g., gloves, lab coat)	- Carefully remove to avoid self-contamination.- Place in a sealed bag or container labeled as hazardous waste.[6]	Prevents exposure to residual compound on PPE.
Aqueous Waste Solutions	- Collect in a designated, sealed, and clearly labeled hazardous waste container.- Do not dispose of down the drain.	Prevents the release of the potent compound into the water system.[11]

All waste disposal must comply with local, state, and federal regulations.[11][13][14]

Emergency Procedures

Spill:

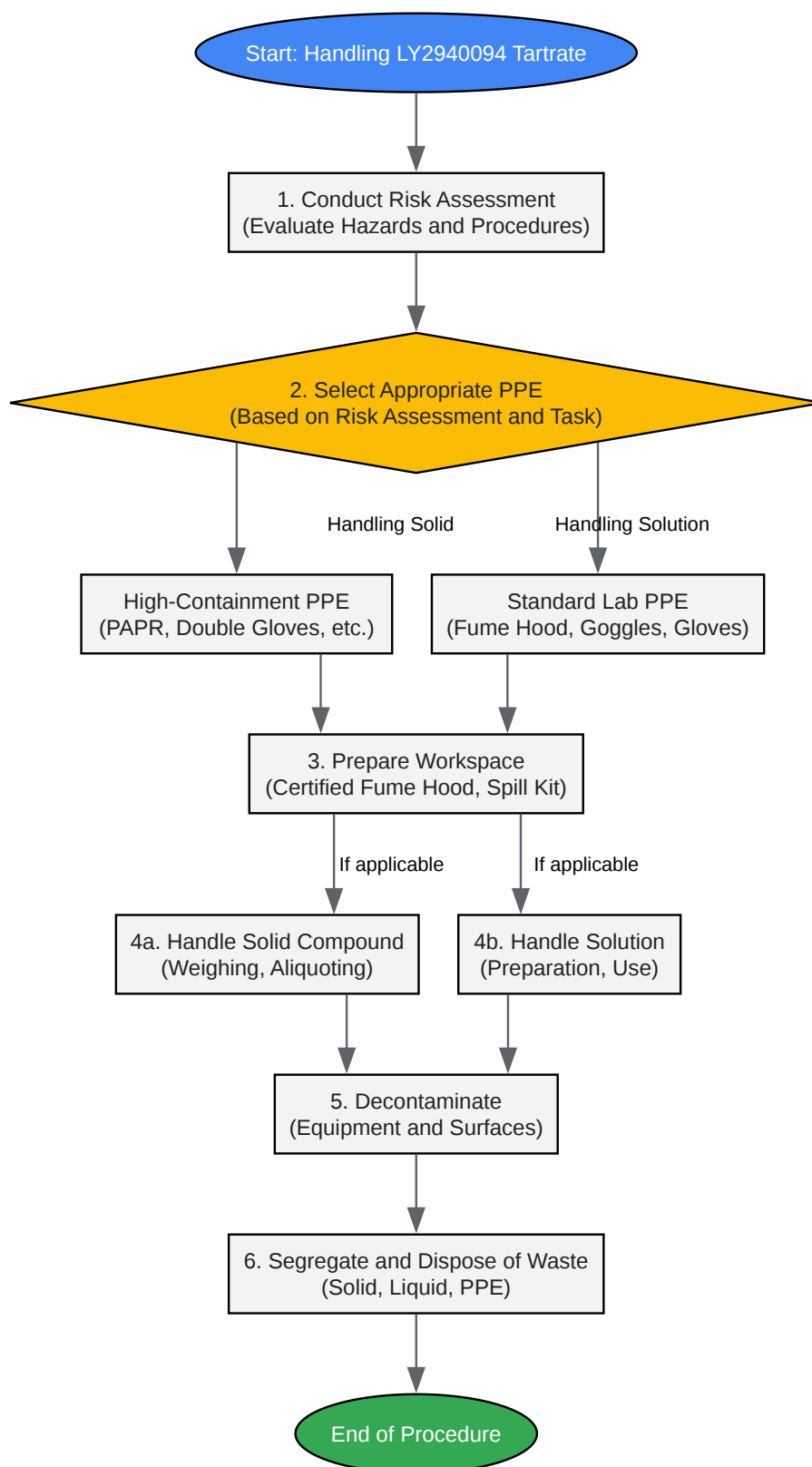
- Evacuate the immediate area.
- Alert others and your supervisor.
- If trained and equipped, clean the spill using an appropriate spill kit, wearing the recommended PPE for handling the solid compound.
- Collect all spill cleanup materials in a sealed hazardous waste container.

Exposure:

- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing.
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally.
- Inhalation: Move to fresh air immediately.
- Ingestion: Wash out the mouth with water.

In all cases of exposure, seek immediate medical attention and provide details of the compound.

Visual Workflow for Safe Handling



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- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling LY2940094 Tartrate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15623468#personal-protective-equipment-for-handling-ly2940094-tartrate]

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